

2-(4-methoxyphenyl)acetaldehyde IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(4-methoxyphenyl)acetaldehyde

Cat. No.: B1346790

[Get Quote](#)

An In-depth Technical Guide to **2-(4-methoxyphenyl)acetaldehyde** for Researchers and Drug Development Professionals

Chemical Identity and Nomenclature

2-(4-methoxyphenyl)acetaldehyde is an organic compound characterized by a methoxy group attached to a phenyl ring, which is in turn bonded to an acetaldehyde moiety.^[1] This structure imparts distinct aromatic properties and reactivity, primarily due to the aldehyde functional group.^[1]

IUPAC Name

The officially recognized IUPAC name for this compound is **2-(4-methoxyphenyl)acetaldehyde**.^{[1][2][3]}

Synonyms

In scientific literature and commercial contexts, this compound is known by several other names. Understanding these synonyms is crucial for comprehensive literature searches and procurement. Common synonyms include:

- 4-Methoxyphenylacetaldehyde^{[2][3][4][5][6]}
- (4-methoxyphenyl)acetaldehyde^{[2][4][7][8]}

- p-methoxyphenylacetaldehyde[2][4]
- Benzeneacetaldehyde, 4-methoxy-[5][6]
- (4-Methoxy-phenyl)-acetaldehyde[2]
- (4-methoxyphenyl)ethanal[2][6]
- Homoanisaldehyde[5]
- p-Anisylacetaldehyde[5]

Chemical Identifiers

Identifier	Value	Source
CAS Number	5703-26-4	[1][2][3][4][5][6][7][8]
Molecular Formula	C ₉ H ₁₀ O ₂	[1][2][3][4][6][9]
Molecular Weight	150.17 g/mol	[1][2][3][4][6]
InChI Key	NRIVMXXOUOBRAG-UHFFFAOYSA-N	[1][2][3][7][8]
Canonical SMILES	<chem>COC1=CC=C(C=C1)CC=O</chem>	[1][2][4]
EC Number	227-191-5	[2][3][4]
PubChem CID	79782	[3]

Physicochemical and Spectroscopic Properties

The physical and chemical characteristics of **2-(4-methoxyphenyl)acetaldehyde** dictate its handling, storage, and application.

Physical Properties

Property	Value	Notes
Appearance	Colorless Oil/Liquid	[1][6][8]
Odor	Powerful hawthorn, sweet, floral, green, anisic	[4][6]
Boiling Point	255.5°C (estimated)	[6]
Melting Point	0°C	[6]
Density	1.096 g/cm ³ (estimated)	[6]
Vapor Pressure	0.0022 hPa @ 20°C (estimated)	[4]
Solubility	Insoluble in water. Soluble in ethanol, methanol, isopropanol, and chloroform.	[1][4][6]

Spectroscopic Characterization

Definitive identification and purity assessment of **2-(4-methoxyphenyl)acetaldehyde** rely on standard spectroscopic techniques. Spectral data is available in public databases, providing a reference for laboratory-synthesized or commercially acquired samples.[3]

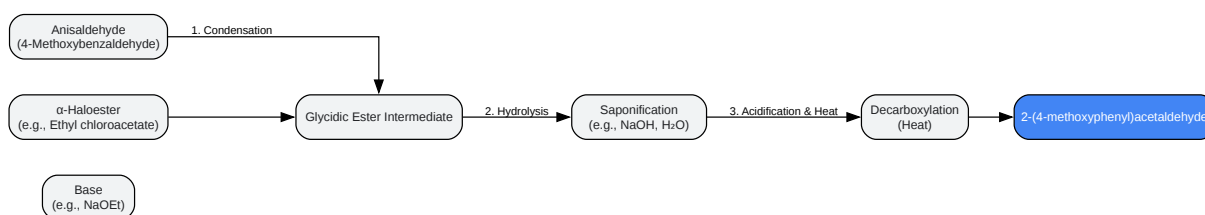
- **GC-MS:** Gas Chromatography-Mass Spectrometry is used to determine the purity and identify the compound based on its retention time and mass fragmentation pattern.
- **IR Spectroscopy:** Infrared spectroscopy helps in identifying the key functional groups, notably the aldehyde C=O stretch and the C-O-C stretch of the methoxy group.
- **NMR Spectroscopy:** Both ¹H and ¹³C NMR are indispensable for elucidating the precise molecular structure and confirming the substitution pattern on the aromatic ring.

Synthesis Methodologies

The synthesis of **2-(4-methoxyphenyl)acetaldehyde** can be approached through several established routes in organic chemistry. The choice of a particular method often depends on the availability of starting materials, desired scale, and required purity.

Darzens Condensation

A classic and reliable method involves the Darzens condensation of anisaldehyde (4-methoxybenzaldehyde) with an α -haloester, followed by saponification and decarboxylation. This approach is favored for its predictability and good yields.



[Click to download full resolution via product page](#)

Caption: Darzens synthesis of **2-(4-methoxyphenyl)acetaldehyde**.

Protocol:

- Condensation: Anisaldehyde is reacted with an alpha-haloester, such as ethyl chloroacetate, in the presence of a strong base like sodium ethoxide. This forms an epoxide intermediate known as a glycidic ester.
- Saponification: The resulting glycidic ester is hydrolyzed using an aqueous base (e.g., sodium hydroxide) to form the sodium salt of the glycidic acid.
- Decarboxylation: The salt is then acidified and heated, which induces decarboxylation to yield the final product, **2-(4-methoxyphenyl)acetaldehyde**.

Other Reported Syntheses

Other documented methods for its preparation include:

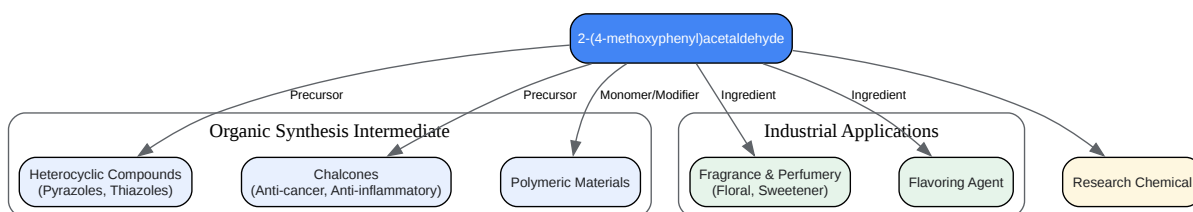
- Oxidation of 4-methoxyphenylethanol.

- Hydrolysis of pmw-styrylcarbamic ester.[6]
- Reaction of para-methoxy allyl benzene with mercuric oxide and iodine.[6]
- Preparation from estragole.[6]

The selection of a synthetic route should be guided by a thorough risk assessment and consideration of the environmental impact of the reagents and byproducts.

Applications in Research and Industry

The unique combination of an aromatic ring, a methoxy group, and a reactive aldehyde makes this compound a valuable building block and functional ingredient in several fields.[1]



[Click to download full resolution via product page](#)

Caption: Key application areas of **2-(4-methoxyphenyl)acetaldehyde**.

Organic Synthesis

Its reactive aldehyde group makes it a versatile intermediate for constructing more complex molecules.[1]

- Heterocyclic Compounds: It serves as a starting material for synthesizing heterocyclic structures like pyrazoles and thiazoles, which are scaffolds of interest in medicinal chemistry. [1]

- Chalcones: It is used as a precursor in the synthesis of chalcones, a class of natural products investigated for their potential anti-inflammatory and anti-cancer properties.[\[1\]](#)
- Polymers: The aldehyde functionality allows for its incorporation into polymer chains, potentially leading to materials with novel properties.[\[1\]](#)

Fragrance and Flavor Industry

Due to its pleasant and powerful floral aroma, reminiscent of hawthorn, it is utilized in perfume compositions.[\[6\]](#) It is particularly effective in floral themes such as lilac, acacia, and heliotrope.[\[6\]](#) In fougère-type fragrances, it acts as a sweetener and a modifier for other aromatic aldehydes like anisaldehyde.[\[6\]](#) It is also classified as a flavoring agent.[\[3\]](#)

Research Chemical

As a commercially available and reactive molecule, it is a useful research chemical for exploring new reactions and developing novel compounds with potential biological activities.[\[1\]](#)
[\[5\]](#)

Safety, Handling, and Storage

Proper handling and storage are paramount to ensure laboratory safety and maintain the integrity of the compound.

Hazard Identification

According to the Globally Harmonized System (GHS), **2-(4-methoxyphenyl)acetaldehyde** is classified with the following hazards:

- Signal Word: Warning[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Hazard Statements:
 - H302: Harmful if swallowed.[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
 - H315: Causes skin irritation.[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
 - H317: May cause an allergic skin reaction.[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- H319: Causes serious eye irritation.[2][6][7][8]
- H335: May cause respiratory irritation.[2][6][7][8]

Recommended Precautions

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][6][7][8]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][6][7][8]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][6][7][8]

Storage and Stability

2-(4-methoxyphenyl)acetaldehyde is sensitive to air and moisture and has a tendency to polymerize upon storage.[6] This polymerization leads to an increase in viscosity and a loss of its characteristic odor.[6] To ensure stability, it should be stored under an inert atmosphere (e.g., argon or nitrogen) in a freezer at temperatures below -20°C.[6][8] Storing it in dilution can also help mitigate polymerization.[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 2-(4-methoxyphenyl)acetaldehyde | 5703-26-4 [smolecule.com]
- 2. 5703-26-4 | 2-(4-Methoxyphenyl)acetaldehyde - AiFChem [aifchem.com]
- 3. 4-Methoxyphenylacetaldehyde | C₉H₁₀O₂ | CID 79782 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scent.vn [scent.vn]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. 4-METHOXYPHENYLACETALDEHYDE | 5703-26-4 [chemicalbook.com]

- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. 2-(4-Methoxyphenyl)acetaldehyde | 5703-26-4 [sigmaaldrich.com]
- 9. chemsynthesis.com [chemsynthesis.com]
- To cite this document: BenchChem. [2-(4-methoxyphenyl)acetaldehyde IUPAC name and synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346790#2-4-methoxyphenyl-acetaldehyde-iupac-name-and-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com